

An In-Depth Technical Guide to Ethyllucidone: Physicochemical Properties, and Putative Biological Activity

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Compound of Interest

Compound Name: *Ethyllucidone*

Cat. No.: *B7982013*

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Disclaimer: Publicly available scientific literature on **Ethyllucidone** is exceptionally limited. A comprehensive review reveals a significant lack of specific data regarding its biological activities, associated signaling pathways, and detailed experimental protocols. There is notable confusion in scientific literature and commercial databases between **Ethyllucidone** and a structurally similar compound, Lucidone. The biological activity data presented herein predominantly pertains to Lucidone and should not be directly attributed to **Ethyllucidone** without independent experimental verification. This guide summarizes the available information on **Ethyllucidone** and leverages data from its close structural analog, Lucidone, to provide a relevant framework for researchers.

Core Molecular Information

Ethyllucidone is a chalcone, a class of natural products characterized by a three-carbon α,β -unsaturated carbonyl system that connects two aromatic rings.^[1] It has been reported to be isolated from the roots of *Lindera strychnifolia*.^{[1][2]} While there is some conflicting information in various databases, the most consistent data, associated with its CAS number, is presented below.

Table 1: Physicochemical Properties of **Ethyllucidone**

Property	Value	Source(s)
CAS Number	1195233-59-0	[3] [4]
Molecular Formula	C ₁₇ H ₁₆ O ₄	
Molecular Weight	284.31 g/mol	
Chemical Class	Chalcone, Flavonoid	
Natural Source(s)	Lindera strychnifolia, Lindera aggregata	
Appearance	Yellow powder	

It is crucial to distinguish **Ethyllucidone** from the closely related compound Lucidone. The structural difference lies in the presence of an ethoxy group (-OCH₂CH₃) in **Ethyllucidone** where Lucidone possesses a hydroxyl group (-OH). This seemingly minor variation can significantly influence the compound's physicochemical properties and biological activity.

Putative Biological Activity and Signaling Pathways (Inferred from Lucidone)

Due to the absence of specific biological data for **Ethyllucidone**, this section focuses on the well-documented activities of its structural analog, Lucidone. Lucidone has demonstrated significant anti-inflammatory and antioxidant properties.

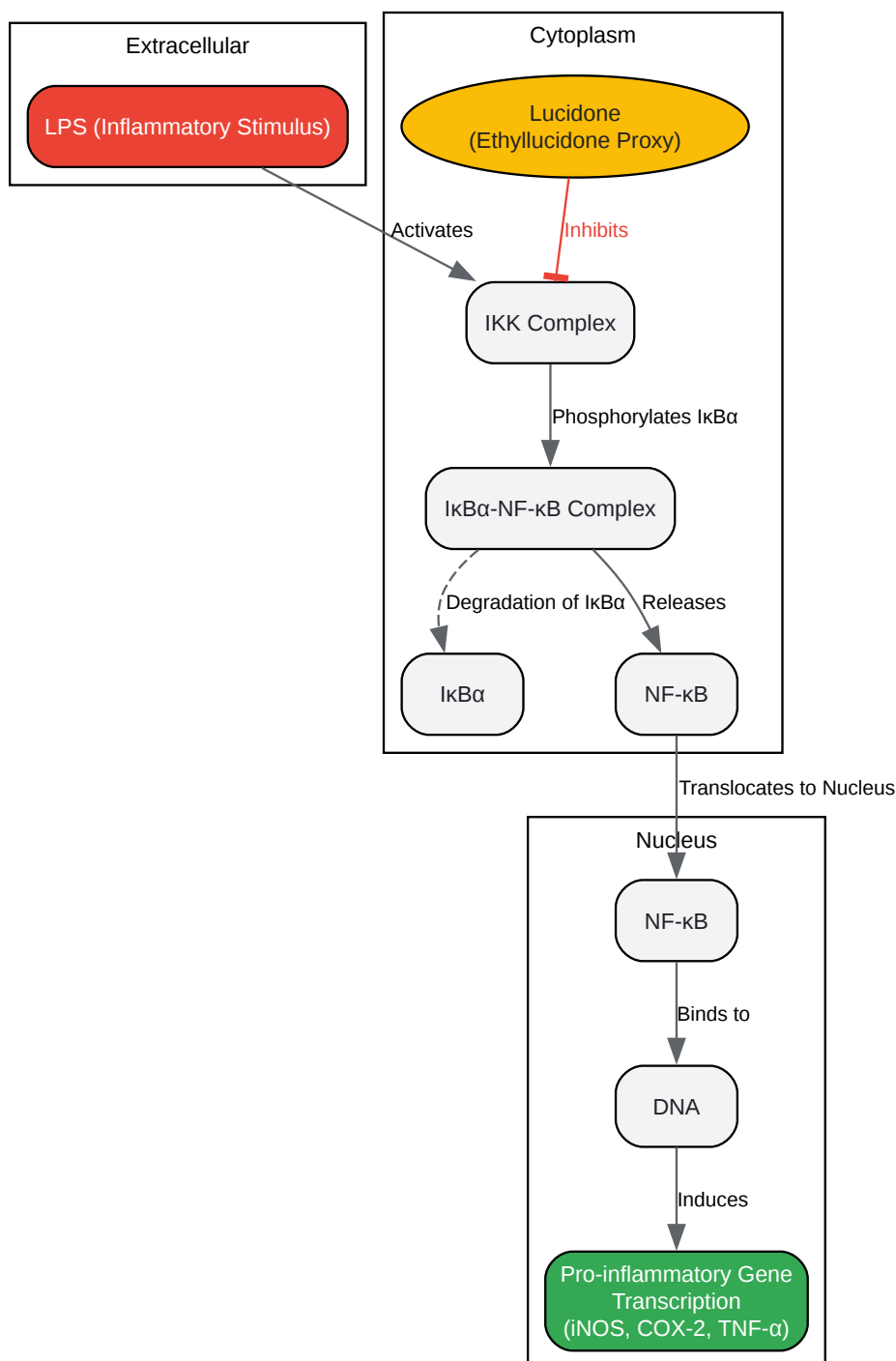
Lucidone has been shown to exert potent anti-inflammatory effects by inhibiting key inflammatory mediators and signaling pathways. Its mechanism of action is primarily attributed to the modulation of the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways.

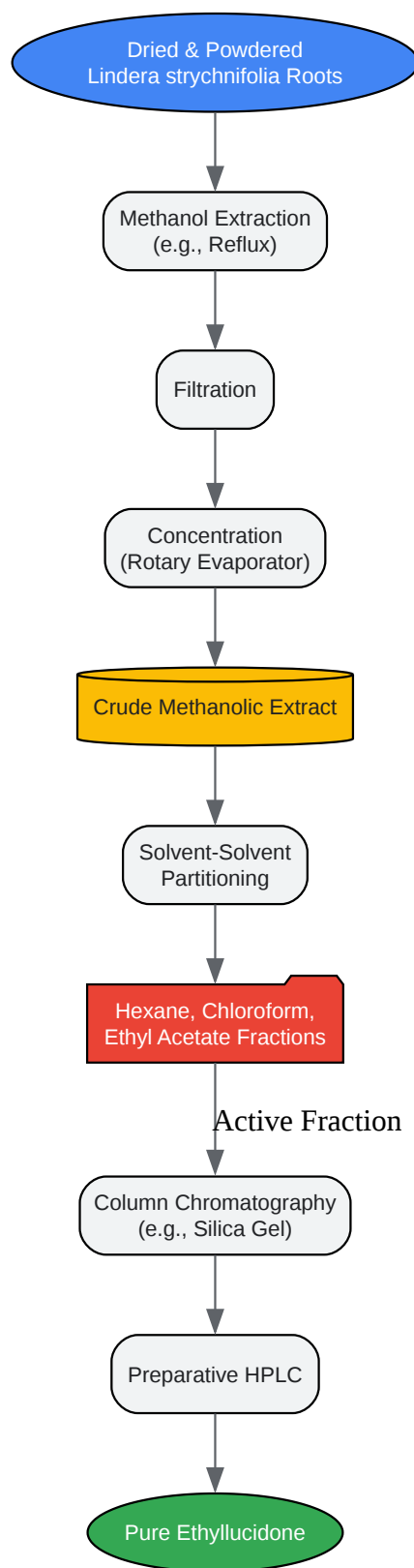
Table 2: Comparative Anti-inflammatory Activity of Lucidone and Standard Drugs

Compound	Target Mediator	Assay System	Efficacy (IC ₅₀ or % Inhibition)	Reference(s)
Lucidone	Nitric Oxide (NO)	LPS-stimulated RAW 264.7 cells	IC ₅₀ : 2.77 µg/mL	
Prostaglandin E ₂ (PGE ₂)	LPS-stimulated RAW 264.7 cells	At 10 µg/mL, reduced PGE ₂ from 846 pg/mL to 154 pg/mL		
Tumor Necrosis Factor-α (TNF-α)	LPS-stimulated RAW 264.7 cells	Concentration-dependent inhibition		
Dexamethasone	Nitric Oxide (NO)	LPS-stimulated RAW 264.7 cells	IC ₅₀ : 34.60 µg/mL	
Ibuprofen	Prostaglandin E ₂ (PGE ₂)	LPS-stimulated RAW 264.7 cells	Significantly suppressed PGE ₂ production at 130 µM	

This data is for Lucidone, not **Ethyllucidone**.

The NF-κB pathway is a critical regulator of the inflammatory response. Inflammatory stimuli, such as lipopolysaccharide (LPS), trigger the phosphorylation and subsequent degradation of IκBα, an inhibitory protein. This allows the NF-κB dimer to translocate to the nucleus, where it initiates the transcription of pro-inflammatory genes, including iNOS (producing NO), COX-2 (producing PGE₂), and various cytokines like TNF-α. Lucidone has been found to inhibit the phosphorylation of IκB kinase (IKK), thereby preventing IκBα degradation and blocking NF-κB's nuclear translocation and activity.





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